

An In-Depth Technical Guide to the Safe Handling of 4-Nitrophenoxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Nitrophenoxyacetic acid

Cat. No.: B156986

[Get Quote](#)

Introduction

4-Nitrophenoxyacetic acid (CAS No. 104-03-0) is a member of the phenylacetic acid family, characterized by a nitro group at the para-position of the phenyl ring.^{[1][2]} It presents as an off-white to light yellow or pale brown crystalline powder.^{[1][3][4][5]} This compound is a crucial intermediate in the synthesis of various organic chemicals, including pharmaceuticals, dyestuffs, and penicillin precursors.^{[1][2]} Given its application in research and development, a thorough understanding of its safety and handling precautions is paramount for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and prevent accidental exposure.

This guide provides comprehensive technical information on the safe handling, storage, and emergency procedures for **4-Nitrophenoxyacetic acid**, incorporating data from multiple safety data sheets and chemical databases.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Nitrophenoxyacetic acid** is provided below. This data is essential for understanding its behavior under various laboratory conditions.

| Property | Value | References |
|--------------------|---|------------------|
| CAS Number | 104-03-0 | [6][7][8][9][10] |
| Molecular Formula | C ₈ H ₇ NO ₄ | [6][8][10] |
| Molecular Weight | 181.15 g/mol | [6][8] |
| Appearance | White to cream to pale brown or yellow crystals or powder. | [3][4] |
| Melting Point | 150-155 °C | [11][12] |
| Solubility | Soluble in alcohol, ether, and benzene. Does not mix well with water. | [3] |
| Vapor Pressure | Negligible / ~0.0 mmHg at 25°C | [3][12] |
| Autoignition Temp. | Not applicable | [7][10] |

Section 2: Hazard Identification and Classification

4-Nitrophenoxyacetic acid is classified as a hazardous substance.[3][7] The primary hazards are irritation to the skin, eyes, and respiratory system.[6][8][10][13] Accidental ingestion may be harmful.[3] The substance and its metabolites could potentially bind to hemoglobin, inhibiting oxygen uptake and leading to methemoglobinemia, a form of oxygen starvation.[3]

The Globally Harmonized System (GHS) classification is detailed in the table below.

| GHS Classification | | |
|--|--|-------------------|
| Hazard Class | Skin Irritation (Category 2) | [6][7][10] |
| Serious Eye Irritation (Category 2) | [6][7][10] | |
| Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation | [6][8][9][10] | |
| Pictogram | Irritant | [8] |
| Signal Word | Warning | [6][7][9][13] |
| Hazard Statements | H315: Causes skin irritation. | [6][8][9][10][13] |
| H319: Causes serious eye irritation. | [6][8][9][10][13] | |
| H335: May cause respiratory irritation. | [6][8][9][10] | |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. | [6][9][10] |
| P280: Wear protective gloves/protective clothing/eye protection/face protection. | [10][13] | |
| P302 + P352: IF ON SKIN: Wash with plenty of soap and water. | [10] | |
| P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [6][9][10] | |

Section 3: Toxicological Information

The available toxicological data for **4-Nitrophenoxyacetic acid** is limited, primarily focusing on acute toxicity. There is no data available to classify it as a germ cell mutagen, carcinogen, or reproductive toxin.[\[6\]](#)[\[10\]](#)

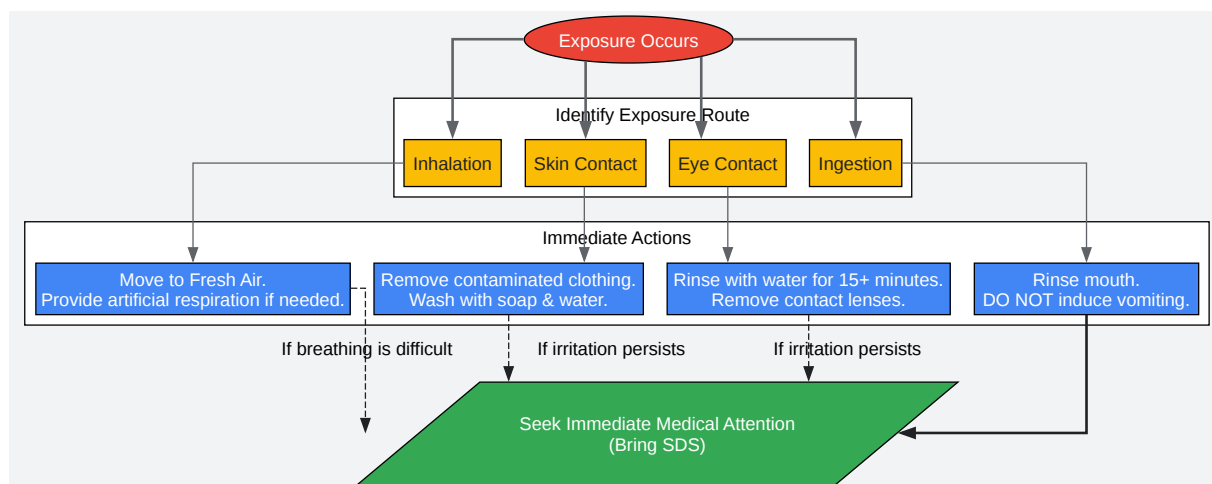
| Toxicity Data | |
|---|---|
| Acute Toxicity | LD50 Intraperitoneal (mouse): 830 mg/kg. [3] [6] |
| LD Oral (rat): >500 mg/kg. [12] | |
| Carcinogenicity | No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC. [6] |

Section 4: First Aid Measures

Prompt and appropriate first aid is critical in the event of exposure. Always consult a physician and show them the Safety Data Sheet.[\[6\]](#)[\[9\]](#)

Key First Aid Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[3\]](#)[\[13\]](#) Flush skin with plenty of soap and running water.[\[3\]](#)[\[7\]](#)[\[10\]](#) If skin irritation occurs, get medical advice.[\[7\]](#)[\[13\]](#)
- Eye Contact: Immediately wash out with fresh running water for at least 15 minutes.[\[3\]](#)[\[7\]](#)[\[9\]](#) [\[10\]](#) Ensure complete irrigation by keeping eyelids apart.[\[3\]](#) Remove contact lenses if present and easy to do so.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[13\]](#) If eye irritation persists, seek medical attention.[\[7\]](#)[\[13\]](#)
- Ingestion: Rinse mouth thoroughly with water.[\[6\]](#)[\[9\]](#) Never give anything by mouth to an unconscious person.[\[6\]](#)[\[9\]](#) Do NOT induce vomiting.[\[14\]](#) Urgent hospital treatment is likely needed.[\[3\]](#)



[Click to download full resolution via product page](#)

Diagram 1. First Aid Emergency Response Workflow.

Section 5: Fire and Explosion Hazard Data

While it is a combustible solid, it propagates flame with difficulty.[3] The primary fire-related hazard stems from the potential for dust to form an explosive mixture with air.[3]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[3][6][7][9] For large fires, only water spray or fog is recommended.[3]
- Specific Hazards: Dust clouds can be ignited by a flame or spark, causing a fire or explosion. [3] Dry dust can also be charged electrostatically.[3]
- Hazardous Combustion Products: Combustion will produce toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[3][6][7]

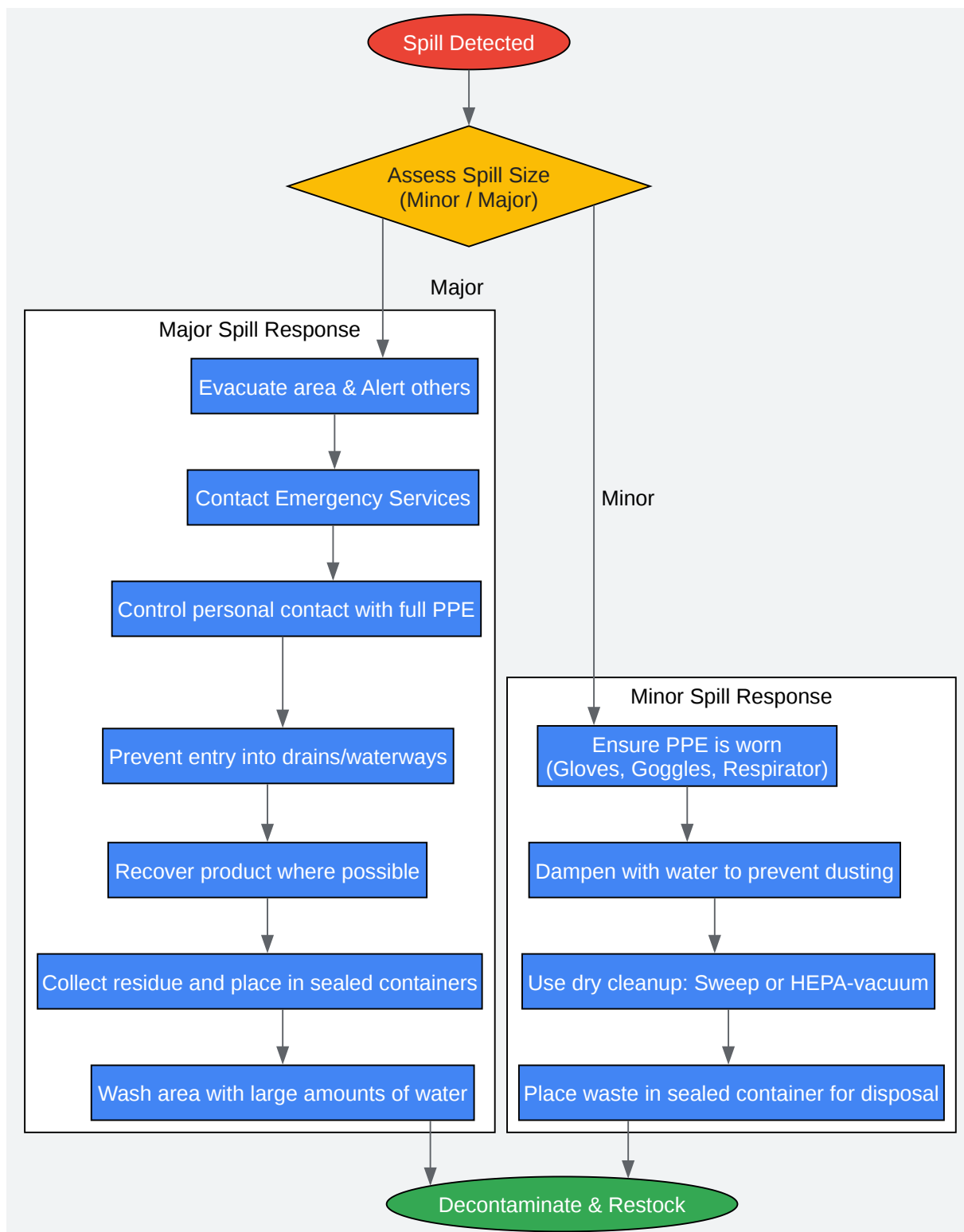
[9]

- Firefighting Precautions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[7][9] Cool fire-exposed containers with a water spray from a protected location.[3]

Section 6: Accidental Release Measures

In case of a spill, immediate and proper cleanup is necessary to prevent exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to safe areas.[6][9] Ensure adequate ventilation. [6][7][9] Avoid breathing dust and prevent contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[3][6][7]
- Environmental Precautions: Prevent the spillage from entering drains or waterways.[3][6][7] If contamination occurs, advise emergency services.[3]
- Methods for Containment and Cleanup:
 - Minor Spills: Use dry cleanup procedures to avoid generating dust.[3] Dampen with water before sweeping to prevent dusting.[3] Vacuum or sweep up the material and place it in a suitable, sealed container for disposal.[3][6]
 - Major Spills: Alert emergency responders.[3] Control personal contact by wearing protective clothing.[3] Recover the product wherever possible.[3] Collect residues and place them in sealed containers for disposal.[3] After cleanup, wash the area down with large amounts of water.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Nitrophenyl acetic Acid 104-03-0 Online [nsrlaboratories.com]
- 2. echemi.com [echemi.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. A15901.14 [thermofisher.com]
- 5. p-Nitrophenylacetic acid - Hazardous Agents | Haz-Map [haz-map.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. fishersci.com [fishersci.com]
- 8. (4-Nitrophenyl)acetic acid | C₈H₇NO₄ | CID 4661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. 4-硝基苯乙酸 ReagentPlus®, 99% | Sigma-Aldrich [sigmaaldrich.com]
- 12. 4-Nitrophenylacetic acid | CAS#:104-03-0 | Chemsrce [chemsrc.com]
- 13. tcchemicals.com [tcchemicals.com]
- 14. physics.purdue.edu [physics.purdue.edu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of 4-Nitrophenoxyacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156986#safety-and-handling-precautions-for-4-nitrophenoxyacetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com